

Technical Guide: 2-(Cyclopropylamino)acetonitrile as a Pharmaceutical Building Block

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Compound of Interest

Compound Name: 2-(Cyclopropylamino)acetonitrile

CAS No.: 30858-68-5

Cat. No.: B3258753

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Executive Summary: The "Masked" Linker

In modern medicinal chemistry, the cyclopropyl group is a privileged substructure, valued for its ability to increase metabolic stability, enhance potency through conformational restriction, and modulate lipophilicity (

). **2-(Cyclopropylamino)acetonitrile** (CAS: 1072-62-4 / 30858-68-5) serves as a critical bifunctional building block. It acts as a "masked" precursor to

-cyclopropylglycine (via hydrolysis) and

-cyclopropylethylenediamine (via reduction), enabling the rapid installation of the

-cyclopropyl motif into peptidomimetics, kinase inhibitors, and GPCR ligands.

This guide details the synthesis, reactivity, and strategic application of this intermediate, moving beyond basic properties to explore its role in high-value chemical transformations.

Chemical Profile & Structural Logic

The molecule combines a secondary nucleophilic amine with an electrophilic nitrile, separated by a methylene spacer. This

-aminonitrile structure is metastable, requiring specific handling to prevent retro-Strecker decomposition or polymerization.

Property	Data	Relevance
IUPAC Name	2-(Cyclopropylamino)acetonitrile	Systematic identification
Structure		Bifunctional: Secondary amine + Nitrile
CAS Number	1072-62-4 (Free base) / 381241-00-5 (HCl salt)	Procurement verification
Molecular Weight	96.13 g/mol	Fragment-based drug discovery (FBDD) friendly
Boiling Point	~55-60°C (at reduced pressure)	Volatile; requires careful distillation
Key Feature	Cyclopropyl Ring (character)	Adds metabolic stability vs. -ethyl/isopropyl

The "Cyclopropyl Effect" in Drug Design

The cyclopropyl group is not merely a spacer. The C-C bonds in the ring have high

-character (approx.

), while the C-H bonds have high

-character (

). This unique hybridization:

- Reduces Basicity: The nitrogen lone pair is less available than in acyclic alkylamines, potentially improving oral bioavailability.

- Blocks Dealkylation: The strained ring resists CYP450-mediated

-dealkylation, a common clearance pathway for

-ethyl/isopropyl groups.

Synthesis Protocol: The Alkylation Route

While the Strecker synthesis (Cyclopropylamine + Formaldehyde + HCN) is possible, it is hazardous and often yields impurities. The preferred laboratory and scale-up route is the Nucleophilic Substitution (

) of Chloroacetonitrile.

Experimental Workflow (Self-Validating Protocol)

Objective: Synthesize **2-(cyclopropylamino)acetonitrile** with >95% purity.

Reagents:

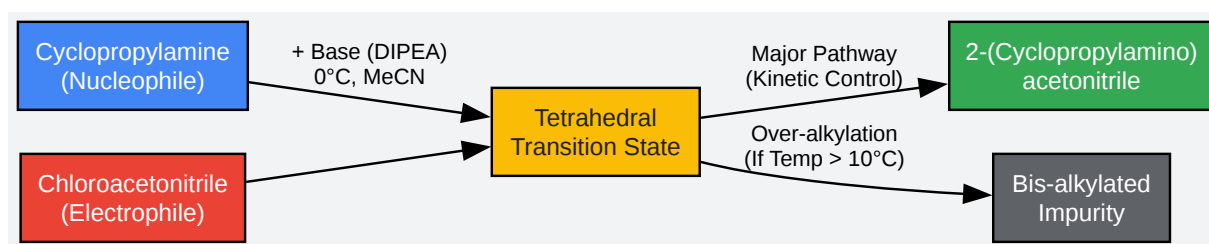
- Cyclopropylamine (1.0 equiv) - Nucleophile
- Chloroacetonitrile (1.1 equiv) - Electrophile
- Diisopropylethylamine (DIPEA) or
(2.0 equiv) - Acid Scavenger
- Acetonitrile (MeCN) or THF - Solvent

Step-by-Step Methodology:

- Preparation: In a flame-dried 3-neck flask under
, dissolve Cyclopropylamine (10 mmol) and DIPEA (20 mmol) in anhydrous MeCN (50 mL). Cool to 0°C.
- Addition: Add Chloroacetonitrile (11 mmol) dropwise over 30 minutes. Critical: Maintain temperature <5°C to prevent dialkylation (formation of

-bis(cyanomethyl)cyclopropylamine).

- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 12-16 hours.
 - Validation Point: Monitor by TLC (Ethyl Acetate/Hexane 1:1). The secondary amine product usually stains distinctively with Ninhydrin (often reddish/brown).
- Workup: Concentrate the solvent under reduced pressure. Resuspend the residue in
or
and wash with saturated
.
- Purification:
 - Crude: The oil is often sufficiently pure for the next step.
 - High Purity: Vacuum distillation is preferred over column chromatography due to the compound's polarity and potential instability on acidic silica.
 - Salt Formation: Treating the ethereal solution with HCl gas precipitates the stable Hydrochloride salt (CAS 381241-00-5), which is non-volatile and shelf-stable.



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Figure 1: Reaction pathway for the synthesis of **2-(Cyclopropylamino)acetonitrile**, highlighting the critical temperature control required to avoid bis-alkylation.

Divergent Transformations: The "Swiss Army Knife" Utility

Once synthesized, the aminonitrile core serves as a divergence point for three major classes of pharmaceutical scaffolds.

Route A: Hydrolysis to N-Cyclopropylglycine

This route creates non-natural amino acids used in peptidomimetics (e.g., protease inhibitors).

- Protocol: Treat nitrile with 6M HCl at reflux for 4 hours.
- Product:

-Cyclopropylglycine.
- Application: Replaces Glycine or Sarcosine residues in peptide drugs to increase proteolytic stability.

Route B: Reduction to 1,2-Diamines

This is the most common application, generating

-cyclopropylethylenediamine.

- Protocol: Reduction using

(LAH) in THF or Hydrogenation (

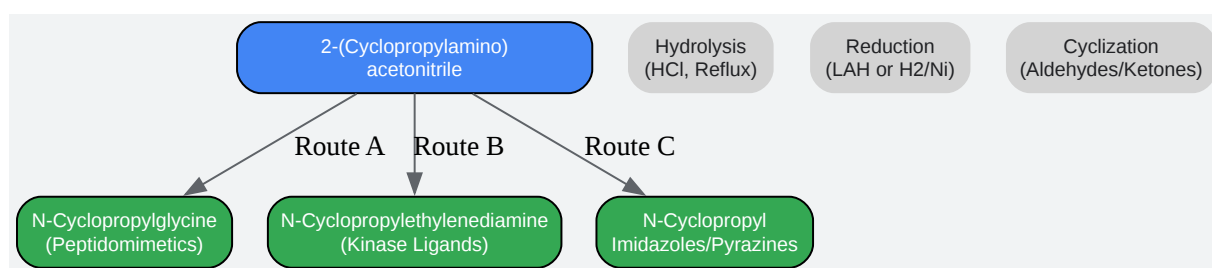
, Raney Ni).
- Product:

-cyclopropylethane-1,2-diamine.
- Application: This diamine is a privileged ligand scaffold. It is often condensed with heterocycles (e.g., chloropyrimidines) to form kinase inhibitors where the cyclopropyl group occupies a specific hydrophobic pocket (e.g., solvent-front pocket).

Route C: Heterocycle Construction (Imidazoles/Pyrazines)

The nitrile carbon is electrophilic.[1] Reacting the secondary amine with an aldehyde, followed by nitrile cyclization, yields fused heterocycles.

- Mechanism: Reaction with 1,2-dicarbonyls or
-halo ketones can yield sterically constrained pyrazines or imidazoles bearing the
-cyclopropyl group.



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Figure 2: Divergent synthetic utility of the building block, illustrating its conversion into amino acids, diamines, and heterocycles.[1][2][3][4]

Pharmaceutical Relevance & Case Studies

Metabolic Stability Enhancement

In drug discovery, replacing an

-ethyl or

-isopropyl group with an

-cyclopropyl group often extends half-life (

).

- Mechanism: The C-H bond dissociation energy (BDE) of the cyclopropyl methine is higher (~106 kcal/mol) than that of an isopropyl methine (~98 kcal/mol). This makes the position

resistant to radical abstraction by Cytochrome P450 enzymes (specifically CYP3A4), preventing

-dealkylation.

Kinase Inhibitor Scaffolds

Many kinase inhibitors (e.g., JAK, CDK inhibitors) utilize an ethylenediamine linker connecting the hinge-binding heterocycle to a solubility-enhancing tail.

- Role of the Intermediate: **2-(Cyclopropylamino)acetonitrile** is reduced to the diamine, which is then coupled to a chloropyrimidine or chloropurine. The cyclopropyl group provides a unique steric bulk that can improve selectivity between kinase isoforms.

Safety & Handling Protocols

Warning:

-Aminonitriles are potential sources of cyanide and are generally toxic.

- Cyanide Hazard: Although the nitrile group is covalently bonded, metabolic or thermal decomposition can release HCN. Work must be performed in a well-ventilated fume hood.
- Skin Absorption: Aminonitriles penetrate skin rapidly. Double gloving (Nitrile + Lamine) is recommended.
- Waste Disposal: Aqueous waste streams containing this compound should be treated with bleach (sodium hypochlorite) to oxidize any potential free cyanide before disposal, adhering to local EHS regulations.

References

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